

Phase diagrams and thermodynamic properties of cadmium alloys.

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An In-depth Technical Guide to the Phase Diagrams and Thermodynamic Properties of Cadmium Alloys

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the phase diagrams and thermodynamic properties of key cadmium alloys. Understanding these fundamental characteristics is crucial for the development and application of materials in various scientific and industrial fields. While cadmium alloys are not directly used in drug formulations, knowledge of their properties can be relevant for professionals in drug development who work with medical devices, delivery systems, or diagnostic equipment that may contain these materials.

Introduction to Cadmium Alloys

Cadmium, a soft, bluish-white metal, forms alloys with a wide range of other elements, resulting in materials with diverse physical and chemical properties. The behavior of these alloys, particularly their phase stability and thermodynamic characteristics, is critical for their processing and performance. A phase diagram graphically represents the physical states of an alloy system under different conditions of temperature, pressure, and composition. Thermodynamic properties, such as enthalpy, entropy, and Gibbs free energy of mixing, govern the formation and stability of these phases.

Binary Cadmium Alloy Phase Diagrams

Binary alloys are fundamental to understanding more complex multi-component systems. The following sections summarize the phase diagrams of several common binary cadmium alloys.

Cadmium-Lead (Cd-Pb) System

The Cd-Pb system is a simple eutectic type with limited solid solubility.^[1] The two metals are completely miscible in the liquid state but are nearly insoluble in each other in the solid state.^[1]

Feature	Temperature (°C)	Composition (wt.% Pb)
Melting Point of Cd	321	0
Melting Point of Pb	327	100
Eutectic Point	248	82.6

Cadmium-Tin (Cd-Sn) System

The Cd-Sn system is also a simple eutectic system. Cadmium alloyed with tin can produce solders with significantly greater tensile strength than common solders.^[2] The addition of cadmium to tin also lowers the melting point.^[2]

Feature	Temperature (°C)	Composition (wt.% Sn)
Melting Point of Cd	321	0
Melting Point of Sn	232	100
Eutectic Point	177	67.8

Cadmium-Bismuth (Cd-Bi) System

The Cadmium-Bismuth system is a eutectic system where the two metals are completely soluble in the liquid state but practically insoluble in the solid state.^[3]

Feature	Temperature (°C)	Composition (wt.% Bi)
Melting Point of Cd	321	0
Melting Point of Bi	271	100
Eutectic Point	144 - 146	60

Cadmium-Zinc (Cd-Zn) System

The Cd-Zn system is a eutectic system. These alloys are noted for their use as solders that provide excellent corrosion resistance.[\[4\]](#)

Feature	Temperature (°C)	Composition (wt.% Zn)
Melting Point of Cd	321	0
Melting Point of Zn	419	100
Eutectic Point	266	17.4

Cadmium-Antimony (Cd-Sb) System

The Cd-Sb system is more complex, featuring the formation of an intermetallic compound, CdSb.[\[5\]](#)

Feature	Temperature (°C)	Composition (at.% Sb)
Melting Point of Cd	321	0
Melting Point of Sb	630	100
Eutectic Point (Cd-CdSb)	290	46.5
Congruent Melting of CdSb	456	50
Eutectic Point (CdSb-Sb)	445	68

Thermodynamic Properties of Cadmium Alloys

The thermodynamic properties of cadmium alloys, such as the enthalpy and entropy of mixing, provide insight into the nature of atomic interactions and the stability of the alloy phases.

Enthalpy of Mixing (ΔH_{mix})

The enthalpy of mixing is the heat absorbed or released upon the formation of an alloy from its constituent elements. A negative ΔH_{mix} indicates an exothermic reaction and a tendency towards ordering or compound formation. A positive ΔH_{mix} signifies an endothermic reaction and a tendency towards clustering or segregation. For many binary liquid alloys, the enthalpy of mixing data can be obtained from databases compiled using methods like the Calculation of Phase Diagrams (CALPHAD).^[6]

Entropy of Mixing (ΔS_{mix})

The entropy of mixing is a measure of the randomness or disorder in the alloy. For an ideal solution, the entropy of mixing is always positive, favoring the formation of a disordered solid solution. Deviations from ideal behavior can provide information about ordering or clustering in the alloy. For instance, in complex-forming binary liquid alloys like Cd-Na and Cd-Mg, the entropy of mixing can be computed using models like the quasi-lattice chemical model.^[7]

Activity

The activity of a component in an alloy is a measure of its effective concentration, and it reflects the deviation from ideal behavior. The activity of cadmium in liquid Cd-Pb-Sn alloys has been investigated using electromotive force (emf) techniques.^[8]

Experimental Protocols for Characterization

The determination of phase diagrams and thermodynamic properties of cadmium alloys relies on a variety of experimental techniques.

Thermal Analysis (DTA/DSC)

Differential Thermal Analysis (DTA) and Differential Scanning Calorimetry (DSC) are primary techniques for determining phase transition temperatures.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of the cadmium alloy is placed in a crucible (e.g., alumina). A reference material with no thermal events in the temperature range of interest is placed in an identical crucible.
- **Heating and Cooling:** The sample and reference are heated and cooled at a controlled, constant rate in an inert atmosphere (e.g., argon).
- **Temperature Measurement:** The temperature of the sample and the temperature difference between the sample and the reference are continuously monitored.
- **Data Analysis:** Phase transitions, such as melting or solidification, result in the release or absorption of heat, which is detected as a change in the temperature difference. The onset temperatures of these thermal events are used to construct the phase diagram.

X-ray Diffraction (XRD)

XRD is used to identify the crystal structures of the phases present in an alloy at different temperatures.

Methodology:

- **Sample Preparation:** Alloy samples are prepared with varying compositions. They are annealed at specific temperatures for a sufficient time to reach equilibrium and then quenched to preserve the high-temperature phases at room temperature.
- **Data Collection:** The powdered or solid samples are exposed to a monochromatic X-ray beam. The diffracted X-rays are detected at various angles.
- **Phase Identification:** The resulting diffraction pattern, a plot of intensity versus diffraction angle (2θ), is a fingerprint of the crystal structures present. By comparing the pattern to databases, the phases can be identified.
- **Lattice Parameter Measurement:** Precise measurements of the diffraction peak positions allow for the determination of the lattice parameters of the phases. In a two-phase region of a binary system, the lattice parameters of the two phases remain constant as the overall composition changes, according to the phase rule.

Knudsen Effusion Mass Spectrometry (KEMS)

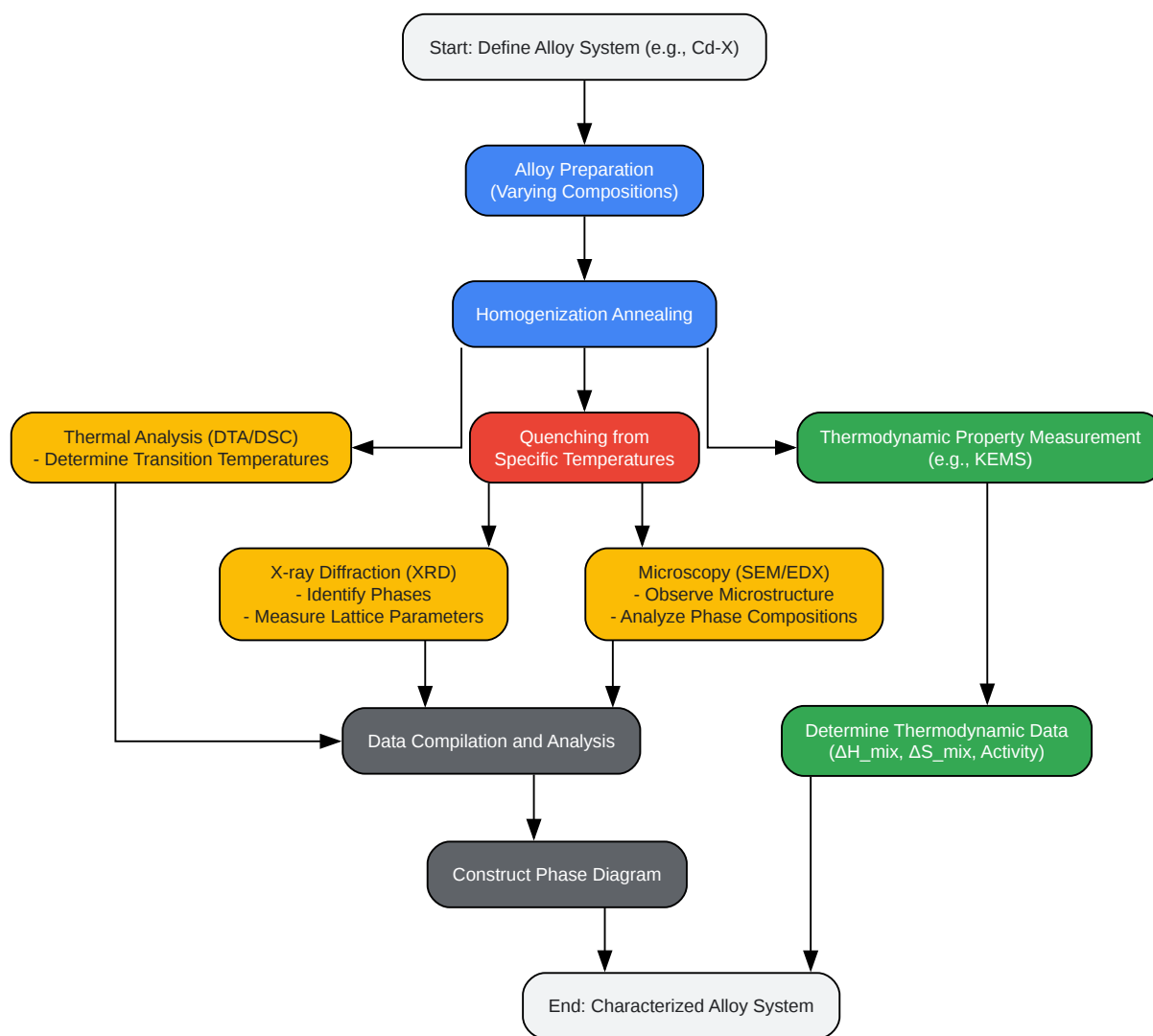
KEMS is a powerful technique for determining the thermodynamic properties of alloys by measuring the vapor pressures of the constituent elements.^{[9][10][11]}

Methodology:

- **Sample Placement:** A sample of the alloy is placed in a Knudsen cell, which is a small, thermally stable container with a tiny orifice.
- **High-Temperature Vaporization:** The cell is heated in a high-vacuum chamber, causing the alloy components to vaporize and effuse through the orifice as a molecular beam.
- **Mass Spectrometry:** The effused vapor is ionized, and the ions are separated based on their mass-to-charge ratio by a mass spectrometer.
- **Data Analysis:** The ion intensities are proportional to the partial pressures of the corresponding species in the Knudsen cell. From these partial pressures, thermodynamic activities and other properties like the Gibbs energy, enthalpy, and entropy of mixing can be calculated.^[10]

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of a binary alloy phase diagram.



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Caption: Generalized workflow for determining the phase diagram and thermodynamic properties of a binary alloy system.

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